

# Dimsyl Sodium: A Comprehensive Technical Guide for Drug Discovery and Development

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## Compound of Interest

Compound Name: *Dimsyl sodium*

Cat. No.: *B8681301*

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## Abstract

This technical guide provides an in-depth overview of **dimsyl sodium** (sodium methylsulfinylmethylide), a powerful and versatile reagent in organic synthesis. It is intended for researchers, scientists, and professionals in the field of drug development. This document covers the fundamental chemical properties, synthesis, and diverse applications of **dimsyl sodium**, with a particular focus on its role as a potent base and nucleophile. Detailed experimental protocols for its preparation and key reactions, alongside quantitative data on reaction yields, are presented to facilitate its practical application in the laboratory. Furthermore, this guide illustrates critical reaction mechanisms and experimental workflows through detailed diagrams to enhance understanding and aid in the design of novel synthetic routes.

## Introduction

**Dimsyl sodium**, the sodium salt of dimethyl sulfoxide (DMSO), is a highly reactive and non-nucleophilic strong base that has found extensive application in organic chemistry since its introduction by Corey and Chaykovsky.[1] With a pKa of 35 for its conjugate acid (DMSO), **dimsyl sodium** is capable of deprotonating a wide range of weakly acidic protons, making it an invaluable tool for the formation of carbanions, ylides, and other reactive intermediates.[1][2] Its utility extends to a variety of chemical transformations, including alkylations, condensations, and rearrangements, rendering it a key reagent in the synthesis of complex organic molecules, including pharmaceuticals and natural products.[3][4] This guide aims to provide a

comprehensive technical resource on the preparation, handling, and synthetic applications of **dimsyl sodium** for professionals in the chemical and pharmaceutical sciences.

## Chemical and Physical Properties

**Dimsyl sodium**, with the chemical formula  $C_2H_5NaOS$ , is typically not isolated as a solid but is prepared and used as a solution in DMSO. The resulting solution is often greenish-grey and opalescent.<sup>[5]</sup>

Table 1: Physicochemical Properties of **Dimsyl Sodium**

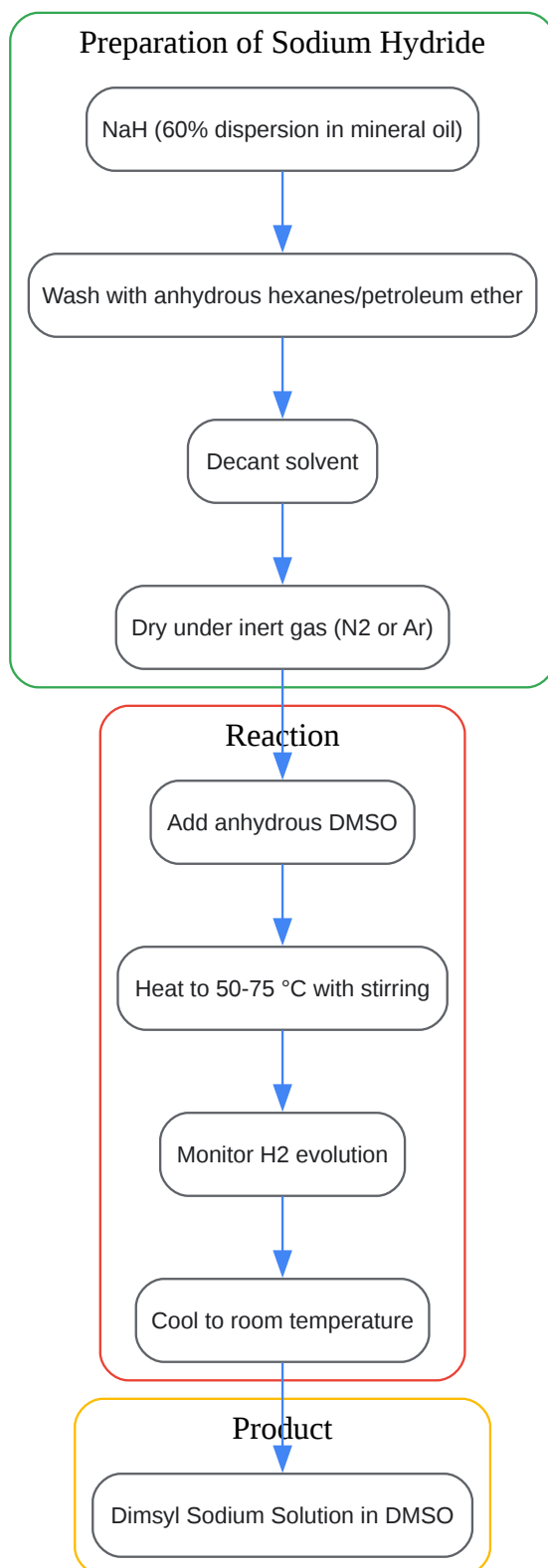
Property	Value	Reference
IUPAC Name	Sodium (methanesulfinyl)methanide	
Synonyms	Dimsyl sodium, Sodium methylsulfinylmethylide, NaDMSO	
CAS Number	15590-23-5	
Molecular Formula	$C_2H_5NaOS$	
Molecular Weight	100.12 g/mol	
Appearance	Greenish-grey opalescent solution in DMSO	<sup>[5]</sup>
pKa of Conjugate Acid (DMSO)	35	<sup>[1][2]</sup>
Solubility	Soluble in DMSO	

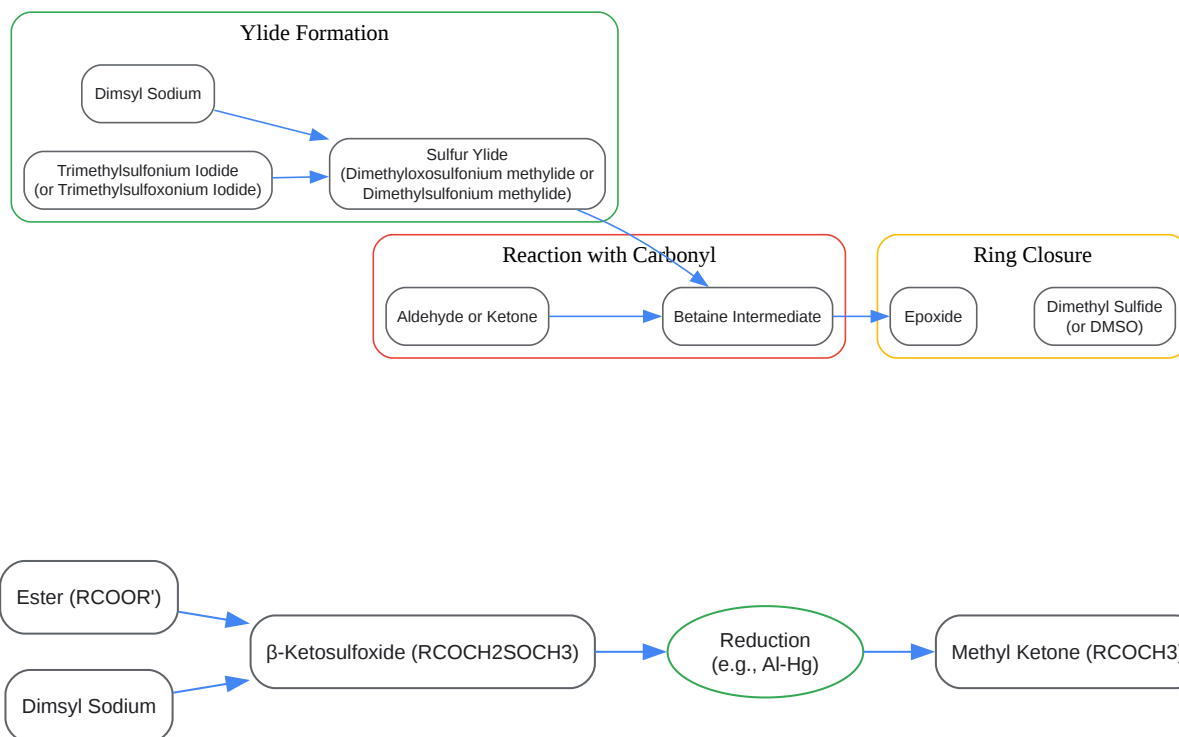
## Synthesis of Dimsyl Sodium

The most common method for the preparation of **dimsyl sodium** involves the reaction of sodium hydride (NaH) with dimethyl sulfoxide (DMSO). The reaction proceeds with the evolution of hydrogen gas and is typically conducted under an inert atmosphere to prevent the reaction of **dimsyl sodium** with atmospheric moisture and carbon dioxide.<sup>[3]</sup>

## General Synthesis Workflow

The synthesis of **dimsyl sodium** from sodium hydride and DMSO follows a straightforward, yet critical, workflow to ensure the activity and safety of the reagent.





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## References

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